

compatibility of Perfluorocyclohexane with different lab materials

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Compound of Interest

Compound Name: **Perfluorocyclohexane**

Cat. No.: **B1265658**

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Perfluorocyclohexane (PFCH) Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the compatibility of **perfluorocyclohexane** with common laboratory materials.

Frequently Asked Questions (FAQs)

Q1: What is the general chemical compatibility of **perfluorocyclohexane**?

Perfluorocyclohexane (C_6F_{12}) is a fully fluorinated cyclic hydrocarbon known for its chemical inertness and thermal stability.^{[1][2]} It is resistant to thermal degradation and does not readily react with most chemicals, including strong acids and bases.^[1] This inherent stability suggests a broad compatibility with many standard laboratory materials.

Q2: Is **perfluorocyclohexane** compatible with plastics?

Generally, perfluorocarbons like **perfluorocyclohexane** exhibit good compatibility with a wide range of plastics. However, some swelling may be observed in certain polymers, including silicones and fluoropolymers such as PTFE.^[3] Despite potential for minor swelling, there is no evidence of chemical attack on PTFE by perfluorocarbons.^[3] For critical applications, it is recommended to perform compatibility testing.

Q3: Which elastomers are recommended for use with **perfluorocyclohexane**?

While specific data for **perfluorocyclohexane** is limited, high-performance elastomers known for their broad chemical resistance are likely to be compatible. These include:

- Fluoroelastomers (FKM), such as Viton®, are known for their excellent resistance to oils, fuels, and most mineral acids.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Perfluoroelastomers (FFKM), such as Kalrez®, offer the highest level of chemical resistance among elastomers, withstanding a wide variety of harsh chemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

It is advisable to consult specific chemical compatibility charts for these elastomers and to conduct testing for your specific application.

Q4: Can I use metal components with **perfluorocyclohexane**?

Perfluorocyclohexane is not expected to corrode common laboratory metals under normal conditions due to its inert nature. Metals with excellent corrosion resistance are suitable for use. These include:

- Stainless Steel (304, 316): Widely used for its good to excellent chemical resistance.
- Aluminum: Generally shows good resistance to many chemicals.[\[12\]](#)[\[13\]](#)
- Hastelloy: A high-performance alloy known for its outstanding resistance to a wide range of corrosive environments.

In the presence of water, the by-products of perfluorocarbon decomposition at high temperatures could potentially react with metal oxides, but this is not a concern under typical laboratory conditions.[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Swelling or dimensional change of plastic tubing or seals.	Absorption of perfluorocyclohexane into the polymer matrix.	<ol style="list-style-type: none">1. Verify the material of the affected component.2. Consider switching to a more resistant polymer such as PFA or a high-performance elastomer like FFKM.3. Conduct compatibility testing as outlined in the Experimental Protocols section to quantify the degree of swelling.
Cracking or crazing of plastic components under stress.	Environmental Stress Cracking (ESC) induced by the interaction of perfluorocyclohexane with the plastic under mechanical stress.	<ol style="list-style-type: none">1. Immediately relieve any mechanical stress on the component.2. Inspect for visible cracks or crazing.3. Replace the component with a material known to have good resistance to ESC, such as PFA.4. Perform ESC testing as per ISO 22088-3 if this is a recurring issue.
Discoloration of metallic components.	This is highly unlikely with pure perfluorocyclohexane. It may indicate contamination of the fluid or high-temperature degradation in the presence of impurities.	<ol style="list-style-type: none">1. Ensure the purity of the perfluorocyclohexane.2. Verify that the operating temperature is within the stable range for perfluorocyclohexane.3. Inspect for any potential contaminants in your system.

Material Compatibility Summary

The following tables provide a qualitative summary of the expected compatibility of **perfluorocyclohexane** with various lab materials based on the known inertness of perfluorocarbons. For quantitative data, it is essential to perform testing under your specific experimental conditions.

Plastics

Material	Common Trade Names	Expected Compatibility	Potential Issues
Polytetrafluoroethylene	Teflon®	Excellent	Minor, reversible swelling may occur. [3] [14]
Perfluoroalkoxy Alkane	Teflon-PFA®	Excellent	
Polypropylene	PP	Good	
Polyethylene (HDPE, LDPE)	PE	Good	
Polyvinyl Chloride	PVC	Good	
Polycarbonate	PC	Good	Potential for ESC under stress.

Elastomers

Material	Common Trade Names	Expected Compatibility	Potential Issues
Perfluoroelastomer	Kalrez®, Isolast®	Excellent	
Fluoroelastomer	Viton®, Tecnoflon®	Excellent	
Silicone	VMQ	Good	Potential for swelling. [3]
Ethylene Propylene Diene Monomer	EPDM	Good	

Metals

Material	Grade/Alloy	Expected Compatibility
Stainless Steel	304, 316	Excellent
Aluminum	Excellent	
Hastelloy	Excellent	

Experimental Protocols

For users who need to definitively quantify the compatibility of a material with **perfluorocyclohexane**, the following experimental protocols are recommended.

Protocol 1: Chemical Compatibility Testing of Plastics (based on ASTM D543)

This protocol is a modified version of the ASTM D543 standard for evaluating the resistance of plastics to chemical reagents.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Objective: To determine the change in physical properties of a plastic material after exposure to **perfluorocyclohexane**.

Materials:

- Test specimens of the plastic material (at least 3 per time point).
- **Perfluorocyclohexane**.
- Immersion tank with a lid to prevent evaporation.
- Analytical balance (accurate to 0.1 mg).
- Calipers or micrometer.
- Tensile testing machine (optional).

Procedure:

- Initial Measurements:

- Condition the test specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 48 hours.
- Weigh each specimen to the nearest 0.1 mg (Initial Weight).
- Measure the dimensions (length, width, thickness) of each specimen to the nearest 0.025 mm (Initial Dimensions).

- Immersion:
 - Fully immerse the specimens in **perfluorocyclohexane** in the immersion tank.
 - Seal the tank to prevent evaporation.
 - Maintain the tank at the desired experimental temperature (e.g., room temperature or an elevated temperature).
- Exposure Duration:
 - Expose the specimens for a predetermined period (e.g., 24 hours, 7 days, 30 days).
- Post-Exposure Measurements:
 - Remove the specimens from the **perfluorocyclohexane**.
 - Gently blot the specimens dry with a lint-free cloth.
 - Immediately re-weigh each specimen (Final Weight).
 - Re-measure the dimensions of each specimen (Final Dimensions).
 - Visually inspect for any changes in appearance (e.g., color change, swelling, cracking, crazing).
- Data Analysis:
 - Calculate the percentage change in weight: $((\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}) * 100$

- Calculate the percentage change in dimensions for length, width, and thickness.
- (Optional) If a tensile testing machine is available, compare the tensile strength and elongation of the exposed specimens to unexposed control specimens.

Protocol 2: Environmental Stress Cracking (ESC) Test for Plastics (based on ISO 22088-3)

This protocol is a simplified version of the ISO 22088-3 bent strip method to assess the susceptibility of plastics to environmental stress cracking.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Objective: To determine if **perfluorocyclohexane** induces stress cracking in a plastic material under a fixed strain.

Materials:

- Rectangular test specimens of the plastic material.
- Bending jigs of a specified radius to apply a known strain.
- **Perfluorocyclohexane**.
- A suitable container for exposure.

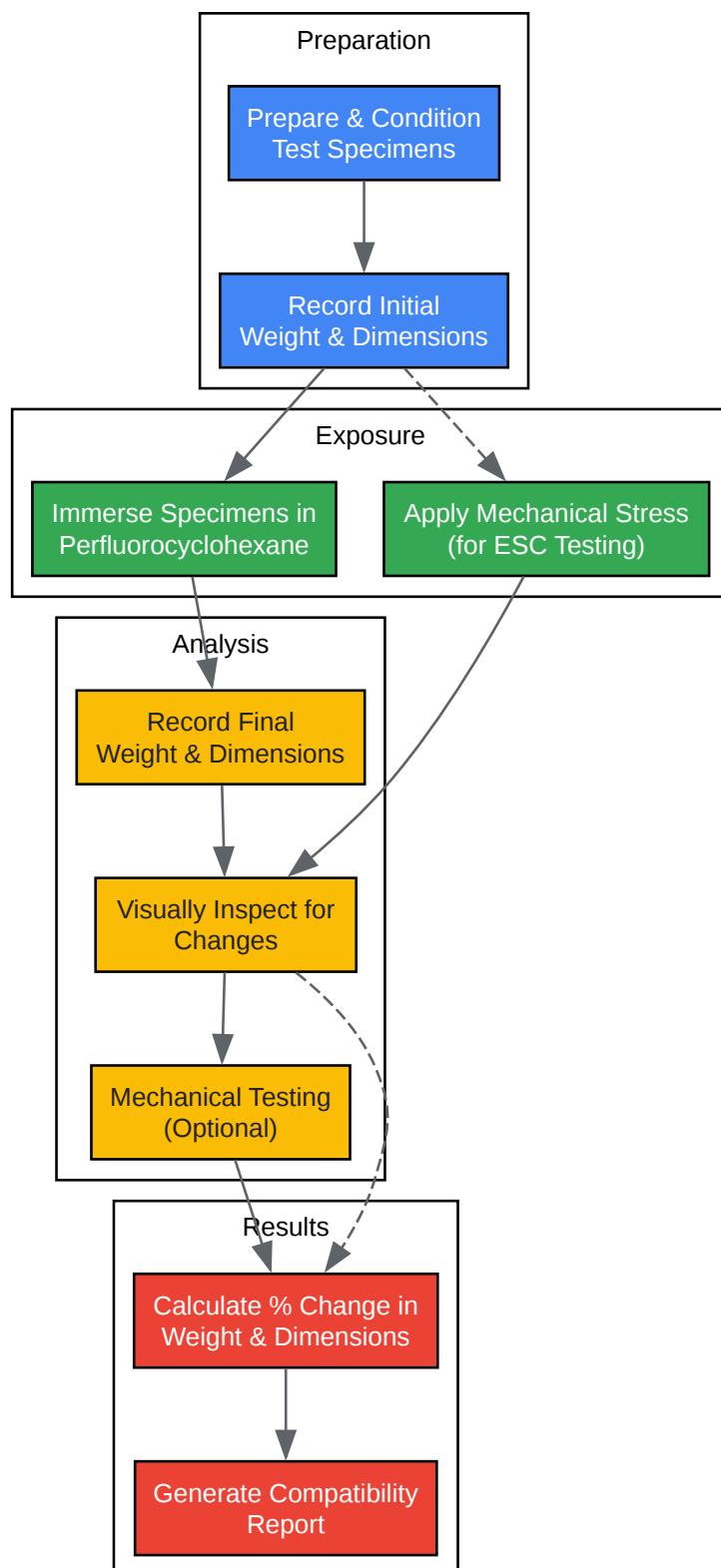
Procedure:

- Specimen Preparation:
 - Ensure specimens are free from surface defects.
- Applying Strain:
 - Clamp each specimen onto a bending jig, forcing it to conform to the radius of the jig. This applies a constant flexural strain to the outer surface of the specimen.
- Exposure:

- Place the strained specimens in a container and expose them to **perfluorocyclohexane** (either by immersion or by applying a saturated cloth).
- Observation:
 - Periodically inspect the specimens (e.g., at 1, 4, 8, 24 hours) for the appearance of cracks or crazes on the surface under strain.
- Evaluation:
 - Record the time to the first appearance of cracking. The material's resistance to ESC is inversely related to the time it takes for cracks to appear.

Visual Guides

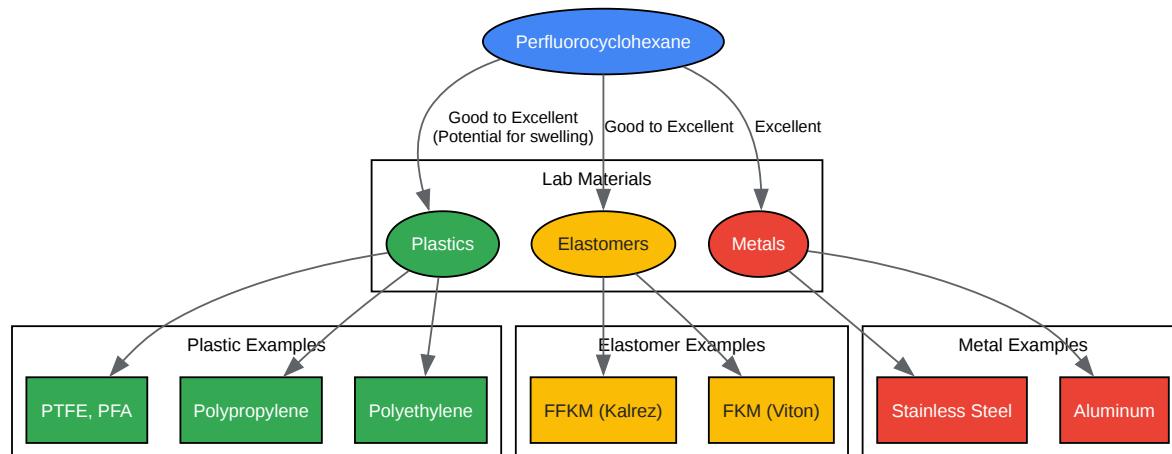
Chemical Compatibility Testing Workflow



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Caption: Workflow for chemical compatibility testing.

Logical Relationship of Material Compatibility



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Caption: Material compatibility with **Perfluorocyclohexane**.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Perfluorocyclohexane - Wikipedia [en.wikipedia.org]
- 3. f2chemicals.com [f2chemicals.com]
- 4. calpaclab.com [calpaclab.com]
- 5. calpaclab.com [calpaclab.com]
- 6. Fluorocarbon (FKM) vs. Viton®: What's the Difference? | R.E. Purvis [repurvis.com]

- 7. FFKM [eriks.com]
- 8. marcorubber.com [marcorubber.com]
- 9. qnityelectronics.com [qnityelectronics.com]
- 10. Kalrez® / FFKM | O-Ring [o-ring.info]
- 11. gulfrubber.com [gulfrubber.com]
- 12. Aluminum – Chemical Resistance Chart [blog.darwin-microfluidics.com]
- 13. calpaclab.com [calpaclab.com]
- 14. Chemical resistance, PTFE | Materials | Polyfluor [polyfluor.nl]
- 15. coirubber.com [coirubber.com]
- 16. eurolab.net [eurolab.net]
- 17. Chemical Compatibility ASTM D543 [intertek.com]
- 18. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 19. BS EN ISO 22088-3:2006 | 29 Sep 2006 | BSI Knowledge [knowledge.bsigroup.com]
- 20. Standard DIN EN ISO 22088-3 [boutique.afnor.org]
- 21. ahp-makina.com [ahp-makina.com]
- 22. Standard - Plastics - Determination of resistance to environmental stress cracking (ESC)
- Part 3: Bent strip method (ISO 22088-3:2006) SS-EN ISO 22088-3:2006 - Swedish Institute for Standards, SIS [sis.se]
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